

Solubility of Bromochlorophenol Blue sodium salt in water and organic solvents.

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Compound of Interest

Compound Name: *Bromochlorophenol Blue sodium salt*

Cat. No.: *B008802*

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Solubility Profile of Bromochlorophenol Blue Sodium Salt: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the solubility of **Bromochlorophenol Blue sodium salt** in water and various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields where this pH indicator is utilized. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

Bromochlorophenol Blue sodium salt exhibits solubility in aqueous and some organic solvents. The following table summarizes the available quantitative and qualitative solubility data for this compound.

Solvent	Quantitative Solubility	Qualitative Solubility	Temperature (°C)
Distilled Water	0.1% (w/v) or 1 g/L[1] [2]	Soluble[3]	Not Specified
Ethanol	Not Specified	Soluble[3]	Not Specified

Note on a related compound: For the non-salt form, Bromophenol Blue, the solubility in water is approximately 0.4 g/100 mL. It is also reported to be more soluble in methyl and ethyl alcohol, as well as benzene.[4]

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **Bromochlorophenol Blue sodium salt** are not readily available in published literature, a generalized and widely accepted method, the Shake-Flask Method, can be employed. This method is considered the gold standard for solubility measurements.

Equilibrium Solubility Determination via the Shake-Flask Method

This method involves saturating a solvent with a solute and then quantifying the amount of dissolved solute.

Materials:

- **Bromochlorophenol Blue sodium salt**
- Solvent of interest (e.g., water, ethanol, etc.)
- Analytical balance
- Volumetric flasks
- Centrifuge and centrifuge tubes
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer
- Orbital shaker or magnetic stirrer
- Temperature-controlled environment (e.g., incubator or water bath)

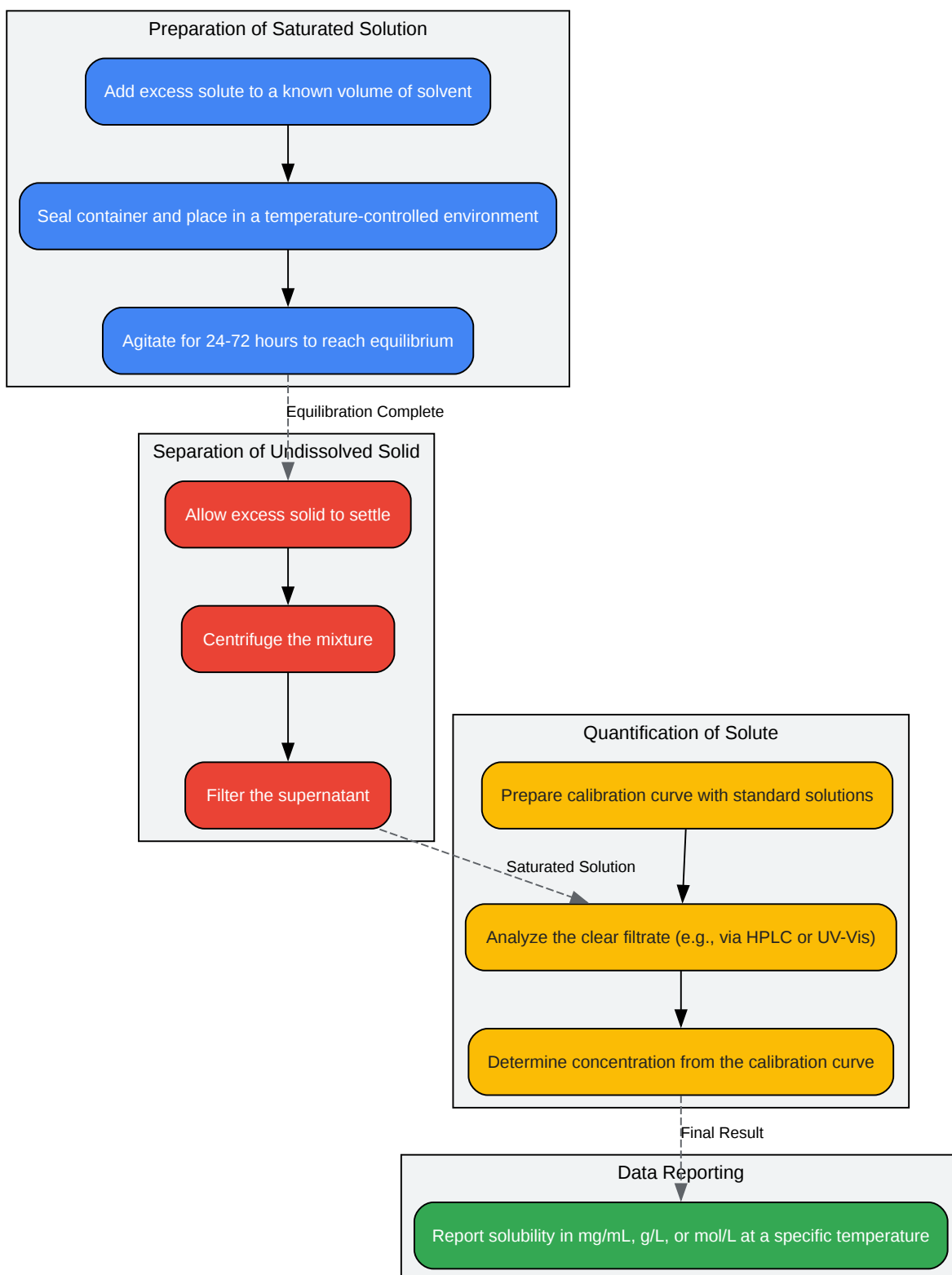
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Bromochlorophenol Blue sodium salt** to a known volume of the solvent in a sealed container (e.g., a glass vial or flask). The excess solid should be clearly visible.
 - Place the container in a temperature-controlled environment and agitate it using an orbital shaker or magnetic stirrer.
 - Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours) to ensure the solvent is fully saturated.
- Separation of Undissolved Solid:
 - After equilibration, let the solution stand to allow the excess solid to settle.
 - To separate the undissolved solid from the saturated solution, centrifuge the mixture at a high speed.
 - Carefully withdraw the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.
- Quantification of the Solute:
 - The concentration of the **Bromochlorophenol Blue sodium salt** in the clear, saturated filtrate is then determined using a suitable analytical technique.
 - Using HPLC: A calibration curve is generated using standard solutions of the compound at known concentrations. The filtrate is then appropriately diluted and injected into the HPLC system to determine its concentration.
 - Using UV-Vis Spectrophotometry: A calibration curve is prepared by measuring the absorbance of a series of standard solutions of known concentrations at the wavelength of maximum absorbance (λ_{max}) for Bromochlorophenol Blue. The absorbance of the diluted filtrate is then measured, and its concentration is determined from the calibration curve.

- Data Reporting:
 - The solubility is reported in units of mass per volume (e.g., mg/mL or g/L) or as molarity (mol/L) at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the equilibrium solubility of a compound using the shake-flask method.



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Caption: Workflow for Equilibrium Solubility Determination.

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